

An In-depth Technical Guide to the Physical and Chemical Properties of Benzohydrazide

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Compound of Interest

Compound Name: Benzohydrazide

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Abstract: **Benzohydrazide** (C₇H₈N₂O) is an organic compound derived from benzoic acid and hydrazine.[1][2] It serves as a crucial intermediate in organic synthesis and is a foundational structure for a wide range of derivatives with significant applications in medicinal chemistry and drug development.[1][3] This document provides a comprehensive overview of the physical and chemical properties of **benzohydrazide**, detailed experimental protocols for its synthesis and derivatization, and a summary of its spectroscopic characteristics. The information is intended for researchers, scientists, and professionals in the field of drug development.

Physical and Chemical Properties

Benzohydrazide is a white to beige, needle-like crystalline powder at room temperature.[2][4] It is functionally related to benzoic acid and is classified as a carbohydrazide.[2][5] The molecule's structure, featuring both a non-polar benzene ring and a polar hydrazide group, results in moderate solubility in water and good solubility in various organic solvents like ethanol and methanol.[1] Its solubility is influenced by temperature and the pH of the solution.
[1]

Table 1: Physical and Chemical Properties of **Benzohydrazide**

Property	Value	References
Molecular Formula	C ₇ H ₈ N ₂ O	[6]
Molecular Weight	136.15 g/mol	[6][7]
Appearance	White to beige needle-like crystals or powder	[2][5]
Melting Point	112-115 °C	[2][7][8][9]
Boiling Point	~250-267 °C (with decomposition)	[2][9][10]
Density	~1.178 g/cm ³ (estimate)	[2][10]
pKa ₁	3.03 (+2) (at 25°C)	[2][5][11]
pKa ₂	12.45 (+1) (at 25°C)	[2][5][11]
Solubility	Moderately soluble in water; soluble in alcohol; slightly soluble in ether, chloroform, benzene.[1][4][11] Good solubility in ethanol, methanol, and acetone.[1]	

Spectroscopic Data

The structural features of **benzohydrazide** have been confirmed through various spectroscopic methods. The data provides characteristic signatures for the functional groups present in the molecule.

Table 2: Spectroscopic Data for **Benzohydrazide**

Technique	Characteristic Peaks / Signals	References
FTIR (cm ⁻¹)	~3325 (N-H), ~3078 (Ar-H), ~1635 (C=O), ~1597 (C=N, in derivatives)	[12]
¹ H NMR (DMSO-d ₆ , δ, ppm)	11.7-11.8 (s, 1H, enolic NH), 7.0-7.9 (m, 5H, aromatic), 3.6-3.8 (s, 3H, -OCH ₃ in derivatives)	[13][14]
¹³ C NMR (DMSO-d ₆ , δ, ppm)	~162-163 (C=O), ~113-153 (aromatic carbons), ~145-147 (CH=N in derivatives)	[13][14]
Mass Spectrometry (m/z)	136 (M ⁺), 121 ([M-N ₂ H ₃] ⁺), 105 ([C ₆ H ₅ CO] ⁺), 93, 77 ([C ₆ H ₅] ⁺), 65	[6][12]

Experimental Protocols

Benzohydrazide is a versatile precursor, and its synthesis and subsequent reactions are fundamental in many research applications.

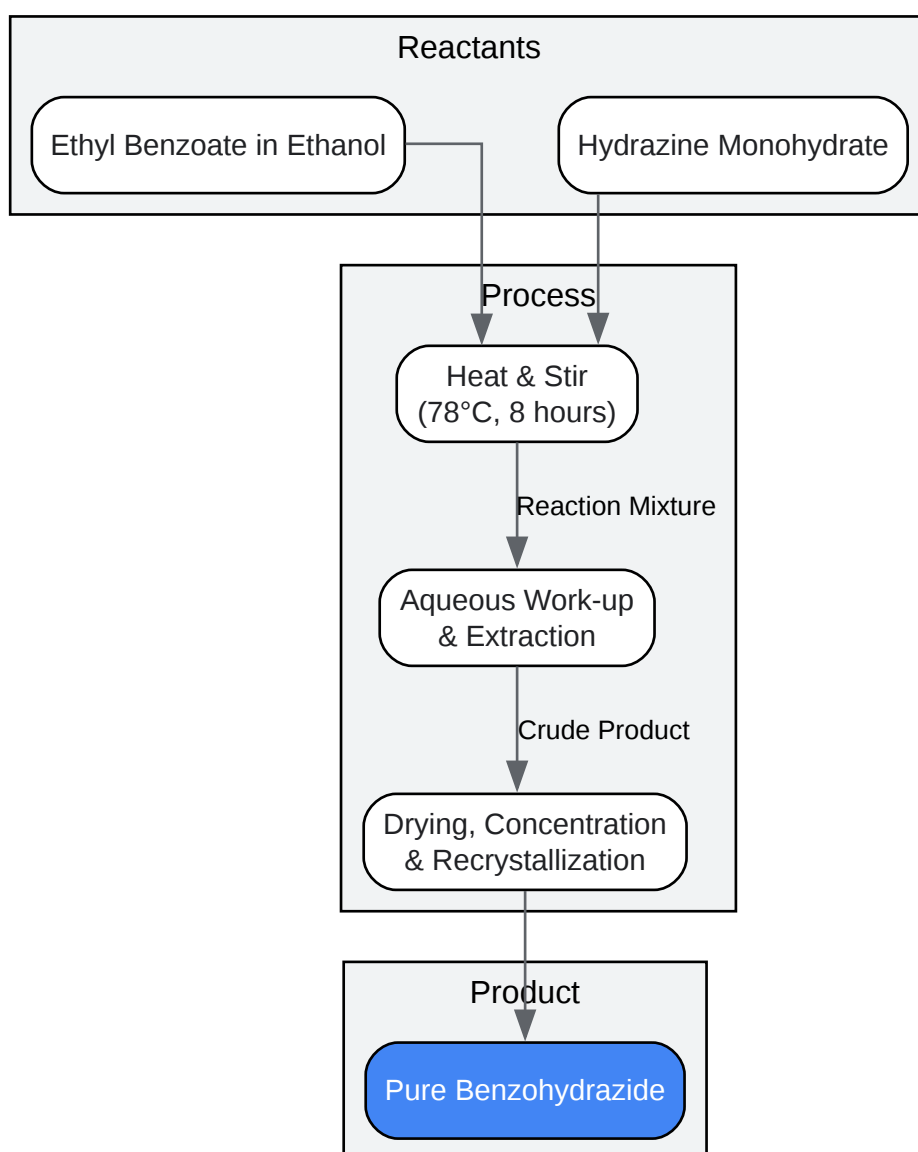
This protocol describes a common laboratory method for synthesizing **benzohydrazide** via the reaction of an ester with hydrazine hydrate.[3][15]

Methodology:

- **Reaction Setup:** Place 25 g (0.17 mol) of ethyl benzoate into a 200 mL three-neck flask and add 60 mL of ethanol. Stir the mixture to ensure homogeneity.
- **Addition of Hydrazine:** Add 20 mL of hydrazine monohydrate to the flask.
- **Reflux:** Heat the mixture to 78°C and maintain this temperature while stirring for 8 hours.[15]
- **Work-up:** After cooling, pour the reaction solution into approximately 500 mL of water. Perform an extraction with ethyl acetate.

- Washing: Separate the organic layer and wash it sequentially with a saturated aqueous sodium hydrogen carbonate solution and a saturated saline solution.[15]
- Drying and Isolation: Dry the organic layer over magnesium sulfate, filter, and concentrate the filtrate to obtain a solid crude product.[15]
- Purification: Recrystallize the solid from a mixed solvent system of ethanol and hexane to yield pure, white **benzohydrazide**. [15]

Workflow: Synthesis of Benzohydrazide

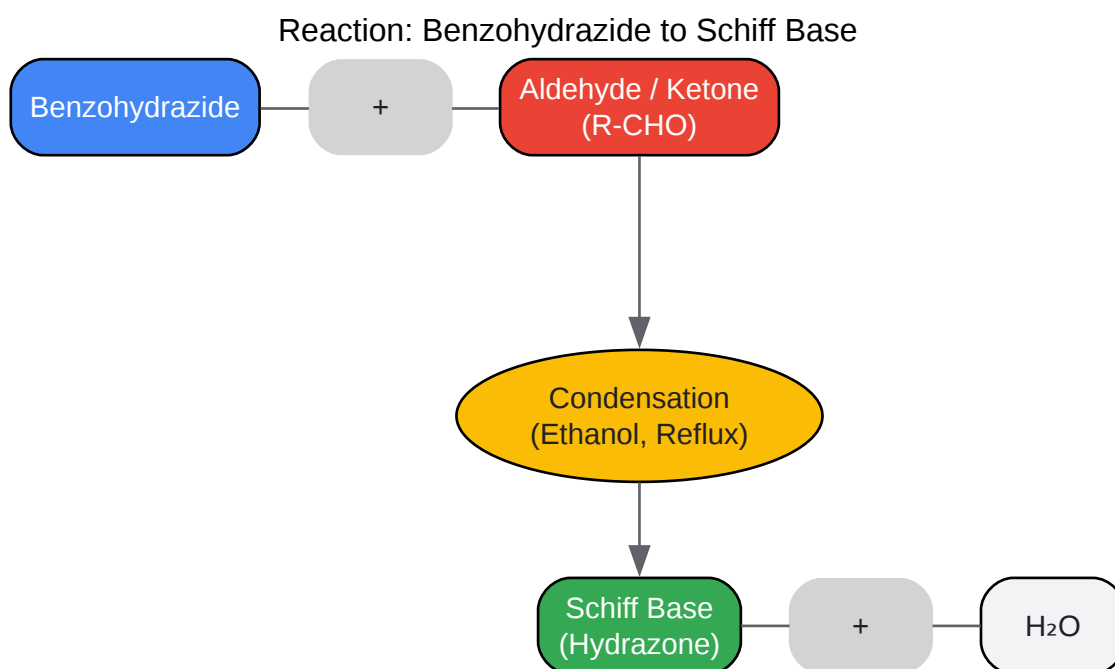
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*Workflow for the synthesis of **benzohydrazide**.*

Benzohydrazide readily undergoes condensation reactions with aldehydes or ketones to form Schiff bases (hydrazones), a class of compounds with significant biological activities.[14][16]

Methodology:

- **Dissolution:** Dissolve **benzohydrazide** (0.02 mol) in 30 mL of ethanol in a round-bottomed flask.
- **Addition:** Gradually add a solution of the desired aldehyde (e.g., 2-hydroxy-3-methoxy benzaldehyde, 0.02 mol) dissolved in 10 mL of ethanol.[16]
- **Reflux:** Heat the reaction mixture under reflux for approximately 5 hours.[16]
- **Isolation and Purification:** Cool the mixture to allow the product to precipitate. Collect the solid by filtration and recrystallize it from ethanol to obtain the pure Schiff base.[16]



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General scheme for Schiff base formation.

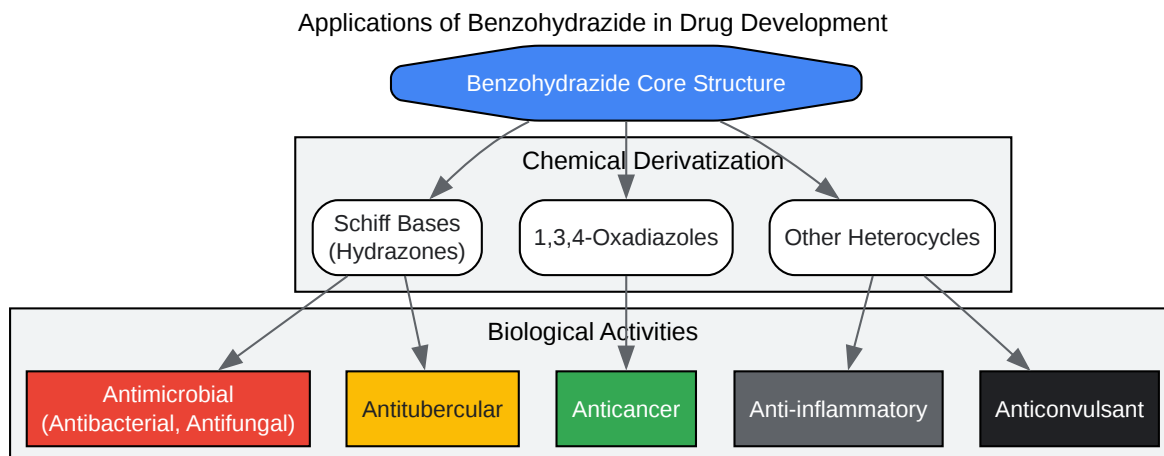
Applications in Drug Development

Benzohydrazide is a key pharmacophore, and its derivatives are extensively studied for a wide range of therapeutic applications. The hydrazide-hydrazone scaffold ($-\text{CONH}-\text{N}=\text{CH}-$) is a cornerstone for the development of new drugs.^[17] These compounds have demonstrated a broad spectrum of biological activities.

Key Biological Activities:

- **Antimicrobial:** Derivatives show potent activity against various bacterial strains (e.g., *Staphylococcus aureus*, *E. coli*) and fungal species (*Aspergillus niger*).^{[14][18]}
- **Antitubercular:** **Benzohydrazide** derivatives are investigated as agents against *Mycobacterium tuberculosis*, with some showing promise in overcoming drug resistance.^[14]
- **Anticancer:** Certain **benzohydrazide** compounds have been evaluated for their cytotoxic activity against human cancer cell lines.^[3]
- **Anti-inflammatory and Analgesic:** The scaffold is present in molecules with anti-inflammatory and pain-relieving properties.^{[1][17]}
- **Anticonvulsant:** Research has explored the potential of these derivatives in managing seizures.^{[3][17]}

Benzohydrazide also serves as an intermediate in the synthesis of established Active Pharmaceutical Ingredients (APIs) such as Azelastine.^[2]



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